

How to handle Elastatinal safely in the laboratory

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Compound of Interest

Compound Name: *Elastatinal*

Cat. No.: *B1671161*

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Elastatinal Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the safe and effective use of **Elastatinal** in the laboratory.

Frequently Asked Questions (FAQs)

Q1: What is **Elastatinal**? A1: **Elastatinal** is a potent, selective, and irreversible inhibitor of elastase, an enzyme belonging to the serine protease family.[1][2] It is of microbial origin and is known to more strongly inhibit pancreatic elastase compared to leukocyte elastase.[2][3][4]

Q2: What is the mechanism of action of **Elastatinal**? A2: **Elastatinal** acts as a competitive inhibitor of elastase, binding to the enzyme to block its activity.[3][5] By inhibiting elastase, it prevents the breakdown of proteins, most notably elastin.[6] This inhibition can suppress processes like the enhanced osteoclast differentiation by neutrophils.[3]

Q3: What are the basic chemical properties of **Elastatinal**? A3: **Elastatinal** is a powder with the following properties:

- Molecular Formula: $C_{21}H_{36}N_8O_7$ [1]
- Molecular Weight: Approximately 512.6 g/mol [1]
- CAS Number: 51798-45-9[1][2]

Q4: What personal protective equipment (PPE) should I wear when handling **Elastatinal**? A4: When handling **Elastatinal** powder, you should always wear appropriate PPE, including gloves, eyeshields or safety goggles, and a dust mask (e.g., type N95 US).^{[2][7][8]} Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.^{[9][10]}

Q5: How should I store **Elastatinal**? A5: Proper storage is crucial for maintaining the stability of **Elastatinal**.

- **Solid Form:** The lyophilized powder should be stored at -20°C under desiccating conditions.^[1] It can be stored for up to 12 months under these conditions.^[1] For long-term stability, a storage period of at least 4 years at -20°C has been reported.^[4]
- **Stock Solutions:** Once prepared, stock solutions should be stored in tightly sealed vials as aliquots at -20°C or -80°C.^[11] At -20°C, solutions are generally stable for up to one month, while at -80°C, they can be stored for up to six months.^{[3][11]} It is recommended to use freshly prepared solutions whenever possible.^{[11][12]}

Troubleshooting Guides

Issue 1: Problems with Solubility

Q: My **Elastatinal** powder is not dissolving properly. What should I do? A: First, ensure you are using an appropriate solvent and concentration as detailed in the table below. If solubility issues persist, gentle warming (e.g., to 60°C for 5 minutes for aqueous solutions) or vortexing can aid dissolution.^[2] Always use high-purity solvents.

Data Presentation: Elastatinal Solubility

Solvent	Concentration	Source
Water	~10 mg/ml (or 20 mg/mL)	^{[2][4]}
Water	10 mM	^[1]
PBS (pH 7.2)	10 mg/mL	^[4]
DMSO	2 mg/mL to 20 mg/mL	^{[2][4]}
DMF	33 mg/mL	^[4]

Issue 2: Lack of Experimental Effect

Q: I am not observing the expected inhibition of elastase activity in my assay. What could be the cause? A: Several factors could contribute to a lack of effect:

- **Improper Storage:** Verify that the compound and any prepared solutions have been stored at the correct temperatures to prevent degradation.^{[3][11]} Long-term storage of solutions, even when frozen, can lead to a loss of activity.^[12]
- **Incorrect Concentration:** The effective concentration of **Elastatinal** can vary by application. While the K_i is in the sub-micromolar range (0.21 μM), concentrations used in cell culture experiments can range from 5-20 μM to 100 μM .^{[3][13][14]} You may need to perform a dose-response curve to determine the optimal concentration for your specific experimental setup.
- **Enzyme Specificity:** **Elastatinal** is a much stronger inhibitor of pancreatic elastase than leukocyte (neutrophil) elastase.^[2] Ensure you are using an appropriate type of elastase for your experiment. It shows no activity on human leukocyte chymotrypsin-like protease.^{[3][5]}
- **Assay Conditions:** The pH, temperature, and buffer composition of your assay can influence both enzyme activity and inhibitor efficacy. Review your protocol to ensure optimal conditions.

Issue 3: Unexpected Cell Toxicity

Q: I am observing significant cell death in my culture after treatment with **Elastatinal**. Is this expected? A: While generally used as a specific inhibitor, high concentrations of **Elastatinal** or prolonged exposure can lead to cytotoxicity.^{[15][16]} Studies have shown that elastase itself can induce myoblast cell death, and while **Elastatinal** is used to inhibit this, off-target effects at high concentrations are possible.^[13]

- **Troubleshooting Steps:**
 - **Perform a Cytotoxicity Assay:** Determine the concentration at which **Elastatinal** becomes toxic to your specific cell line (e.g., using an MTT or LDH assay).
 - **Reduce Concentration:** Use the lowest effective concentration possible for elastase inhibition.

- Limit Exposure Time: Reduce the duration of cell exposure to the compound if your experimental design allows.
- Check Solvent Toxicity: Ensure that the final concentration of the solvent (e.g., DMSO) in your cell culture medium is below the toxic threshold for your cells.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in Water

- Pre-use Handling: Before opening the vial, allow the **Elastatinal** powder to equilibrate to room temperature for at least 60 minutes.[\[12\]](#)
- Calculation: Calculate the mass of **Elastatinal** needed. For a 10 mM solution, you will need 5.126 mg per 1 mL of solvent (Molecular Weight = 512.6 g/mol).
- Dissolution: Add the appropriate volume of high-purity water (e.g., Milli-Q) to the vial of pre-weighed **Elastatinal** powder.
- Mixing: Vortex gently until the powder is completely dissolved. The solution should be clear and faintly yellow.[\[2\]](#)[\[17\]](#) If needed, brief warming can be applied.[\[2\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store immediately at -20°C for up to one month or -80°C for up to six months.[\[3\]](#)[\[11\]](#) Avoid repeated freeze-thaw cycles.

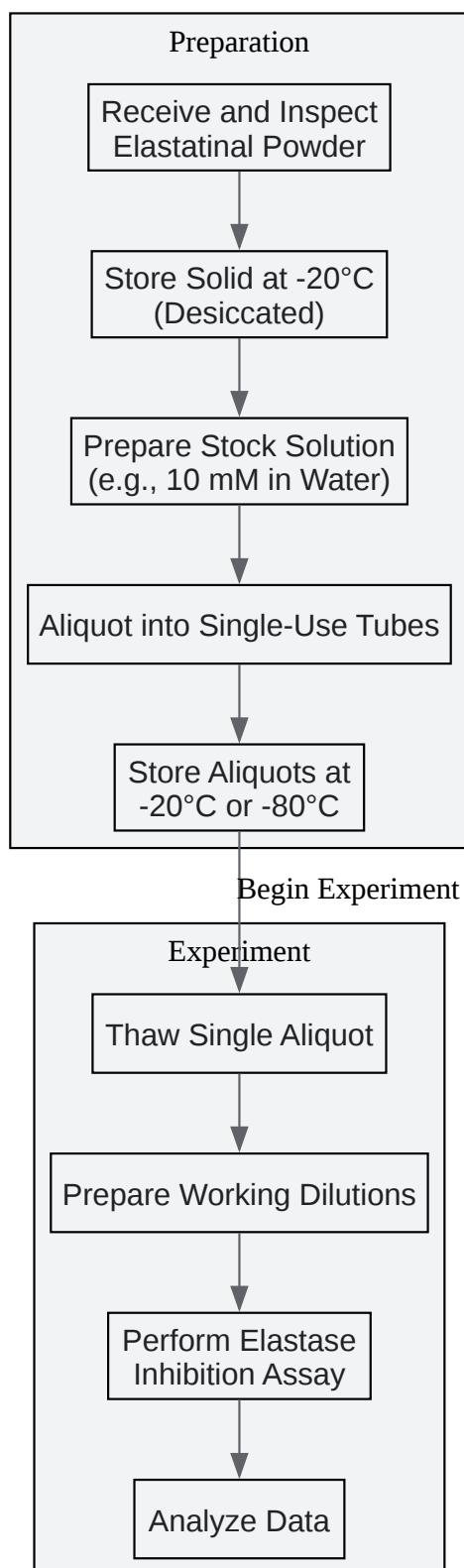
Protocol 2: General Elastase Inhibition Assay

- Reagent Preparation: Prepare assay buffer (e.g., Tris-HCl, pH 7.5-8.8), elastase solution, and a specific elastase substrate (e.g., N-Succinyl-Ala-Ala-Ala-p-nitroanilide).
- Inhibitor Preparation: Prepare serial dilutions of your **Elastatinal** stock solution in the assay buffer to achieve the desired final concentrations.
- Assay Procedure:
 - In a 96-well plate, add the assay buffer.

- Add the **Elastatinal** dilutions (or vehicle control) to the appropriate wells.
- Add the elastase solution to all wells and pre-incubate for 10-15 minutes at the desired temperature (e.g., 37°C) to allow the inhibitor to bind to the enzyme.
- Initiate the reaction by adding the elastase substrate to all wells.
- Measurement: Measure the absorbance (e.g., at 405 nm for p-nitroanilide-based substrates) over time using a plate reader.
- Data Analysis: Calculate the rate of reaction for each concentration of **Elastatinal**. Determine the IC_{50} value by plotting the percent inhibition against the logarithm of the inhibitor concentration.

Visualizations

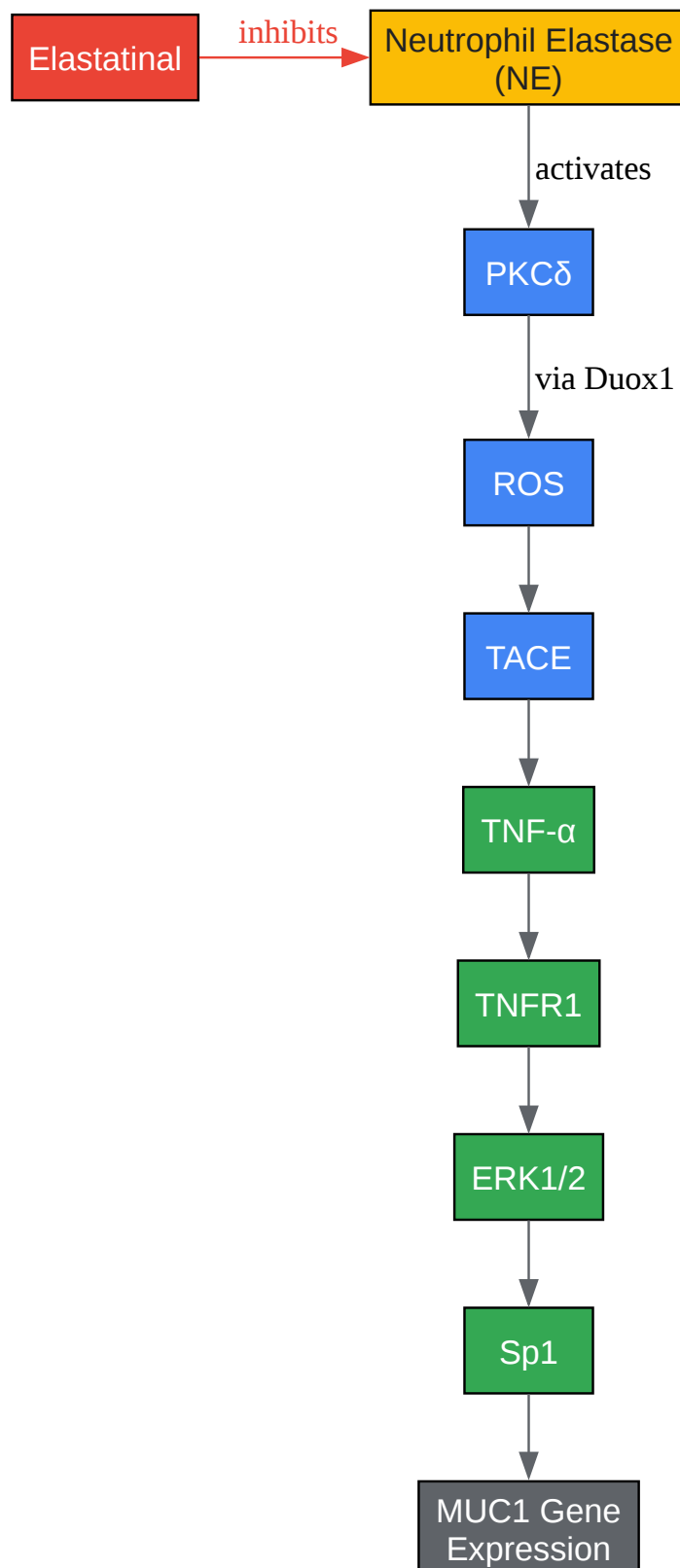
Experimental Workflow



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Caption: Workflow for handling **Elastatinal** from receipt to experimental use.

Signaling Pathway Intervention



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